

# 4-Chloropyridazin-3-ol molecular weight and formula

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## Compound of Interest

Compound Name: 4-Chloropyridazin-3-ol

Cat. No.: B156340

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## An In-Depth Technical Guide to 4-Chloropyridazin-3-ol

For researchers, scientists, and professionals engaged in drug development, a precise understanding of chemical compounds is paramount. This guide provides core technical data on **4-Chloropyridazin-3-ol**, a heterocyclic compound of interest in medicinal chemistry.

## Physicochemical Properties

**4-Chloropyridazin-3-ol**, also known by its CAS Number 1677-79-8, is a pyridazinone derivative. The fundamental molecular characteristics of this compound are summarized below.

[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>3</sub> ClN <sub>2</sub> O
Molecular Weight	130.53 g/mol

## Chemical Structure

The structural arrangement of atoms within **4-Chloropyridazin-3-ol** is crucial for understanding its reactivity and potential interactions in biological systems. The diagram below illustrates its chemical structure.

Caption: Chemical structure of **4-Chloropyridazin-3-ol**.

This guide serves as a foundational reference for **4-Chloropyridazin-3-ol**, providing essential data for laboratory and development applications. No experimental protocols were cited in the provided information.

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## References

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